

(24S)-MC 976 Signaling Pathways: A Technical Guide

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Compound of Interest

Compound Name: (24R)-MC 976

Cat. No.: B10800377

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Publicly available information regarding the specific signaling pathways and quantitative biological activities of (24S)-MC 976, a vitamin D3 analog, is limited. This guide provides an in-depth overview of the presumed signaling pathways of (24S)-MC 976 based on the well-established mechanisms of action of calcitriol (1 α ,25-dihydroxyvitamin D3) and other vitamin D analogs. The experimental protocols detailed herein are standard methodologies used to characterize such compounds.

Introduction to (24S)-MC 976

(24S)-MC 976 is a synthetic analog of calcitriol, the hormonally active form of vitamin D3. Vitamin D analogs are a class of compounds designed to elicit specific biological responses, often with improved therapeutic profiles compared to endogenous calcitriol. These analogs are primarily investigated for their roles in regulating cell proliferation, differentiation, and immunomodulation, with potential applications in oncology, immunology, and dermatology. The core mechanism of action for vitamin D analogs is mediated through the Vitamin D Receptor (VDR), a nuclear transcription factor.

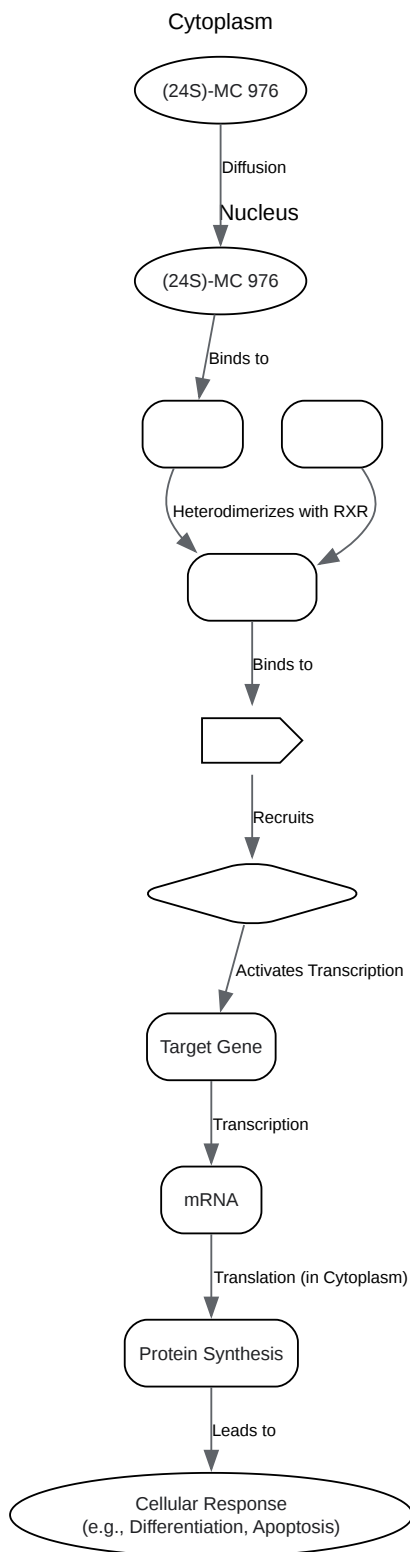
Core Signaling Pathway: The Vitamin D Receptor (VDR) Genomic Pathway

The primary signaling pathway for (24S)-MC 976 is presumed to be the classical genomic pathway mediated by the Vitamin D Receptor (VDR). This pathway involves the regulation of gene expression and can be summarized in the following steps:

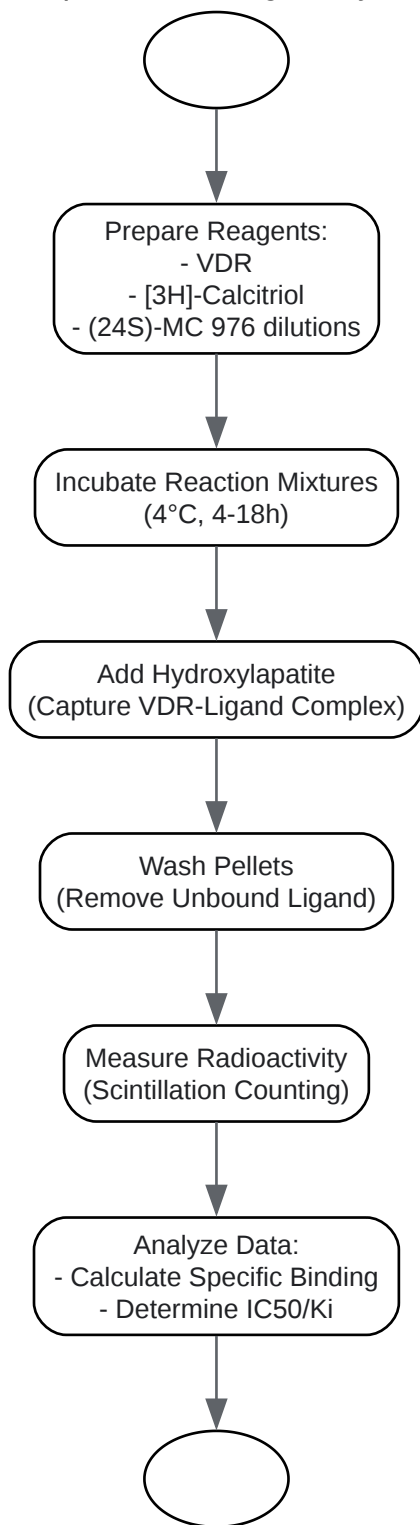
- **Cellular Entry and VDR Binding:** (24S)-MC 976, being lipophilic, is expected to passively diffuse across the cell membrane into the cytoplasm and subsequently the nucleus. In the nucleus, it binds to the ligand-binding domain (LBD) of the VDR.
- **Conformational Change and Heterodimerization:** Ligand binding induces a conformational change in the VDR, which promotes its heterodimerization with the Retinoid X Receptor (RXR).
- **Binding to Vitamin D Response Elements (VDREs):** The VDR/RXR heterodimer binds to specific DNA sequences known as Vitamin D Response Elements (VDREs) located in the promoter or enhancer regions of target genes.
- **Recruitment of Co-regulators:** The ligand-bound VDR/RXR complex recruits a variety of co-activator or co-repressor proteins. Co-activators, such as those with histone acetyltransferase (HAT) activity, facilitate the opening of the chromatin structure, making the DNA more accessible for transcription.
- **Modulation of Gene Transcription:** The assembled complex at the VDRE modulates the rate of transcription of target genes by the RNA polymerase II machinery, leading to either an increase or decrease in the synthesis of specific messenger RNAs (mRNAs).
- **Protein Synthesis and Cellular Response:** The translated proteins from these mRNAs then carry out the downstream biological effects, which can include cell cycle arrest, induction of apoptosis, cellular differentiation, and modulation of immune responses.

Diagram of the VDR Genomic Signaling Pathway

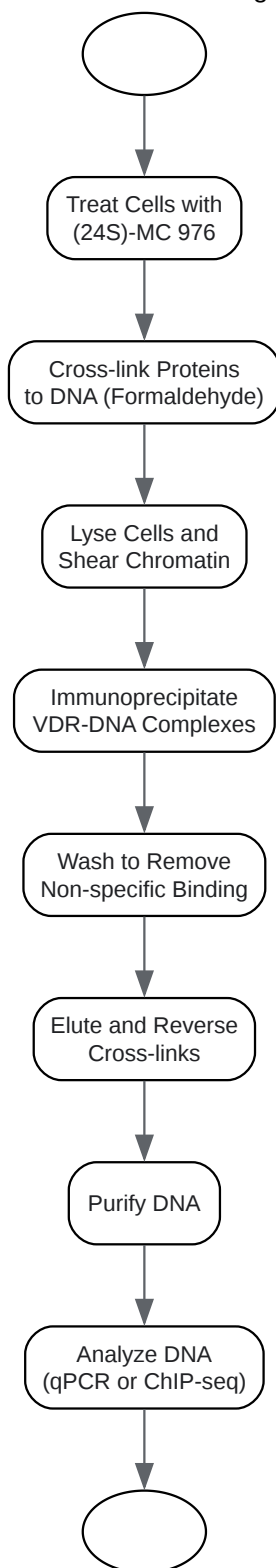
VDR Genomic Signaling Pathway for (24S)-MC 976



VDR Competitive Binding Assay Workflow



ChIP Assay Workflow for VDR Binding Site Identification

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